2-Hydroxy-3-methyl-5-nitrobenzaldehyde proper disposal procedures

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Compound of Interest	
Compound Name:	*2-Hydroxy-3-methyl-5-nitrobenzaldehyde*
CAS No.:	*68007-03-4*
Cat. No.:	*B188478*

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Executive Summary & Immediate Safety Profile

Product: **2-Hydroxy-3-methyl-5-nitrobenzaldehyde** CAS: 15174-69-3 Physical State: Yellow/Orange Crystalline Solid[1][2][3]

As researchers, we often treat substituted benzaldehydes as routine organic reagents.[1] However, the 5-nitro and 2-hydroxy (phenolic) motifs on this scaffold require specific disposal protocols to prevent energetic instabilities or accidental formation of shock-sensitive salts.[1][3]

Core Directive: This compound must be treated as a Hazardous Organic Waste destined for high-temperature incineration. Under no circumstances should this material be disposed of down the drain or in general trash.

Immediate Hazards:

- Irritant: Eyes, Skin, Respiratory System (H315, H319, H335).[1]
- Reactivity: Incompatible with strong bases (phenolate formation) and strong oxidizers.[1][4]

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- Energetic Potential: While not a primary explosive, the nitro group confers thermal instability at elevated temperatures.

Chemical Profile & Hazard Analysis

Effective disposal requires understanding the why behind the protocol. This molecule presents a "Triad of Reactivity" that dictates our waste stream management.

Functional Group	Hazard Mechanism	Disposal Implication
Nitro (-NO_2)	Oxidizing potential; thermal instability.[1][2][3]	MUST be incinerated.[3] Do not subject to uncontrolled heat or friction.[1]
Aldehyde (-CHO)	Susceptible to autoxidation to carboxylic acid; reacts with amines.[1][2][3]	Segregate from strong oxidizers to prevent exothermic runaway.[3]
Phenol (-OH)	Acidic proton (pKa ~7-8 due to nitro-withdrawal).[1][2][3]	CRITICAL: Do not mix with strong bases (NaOH, KOH). Phenolate salts of nitro-aromatics can be shock-sensitive.[1]

Pre-Disposal Stabilization & Segregation

Before moving the material to the central waste area, you must stabilize the waste stream at the bench level.

The "Do Not Mix" List

- Strong Oxidizers: Chromic acid, Perchlorates, Nitric acid.[1] Risk: Fire/Explosion.[5][6]
- Strong Bases: Sodium hydroxide, Potassium hydroxide, Ammonia.[1] Risk: Formation of unstable nitrophenolate salts.[3]
- Reducing Agents: Hydrides ($LiAlH_4$, $NaBH_4$).[1] Risk: Exothermic reduction of the nitro group.[3]

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Disposal Workflow: Decision Logic

The following decision tree illustrates the logic for categorizing this waste based on its physical state in your experiment.



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Figure 1: Waste stream segregation logic. Note the critical check for contaminants that could sensitize the nitro-aromatic compound.[1][2][3]

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Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound)

Applicable for: Expired reagents, weigh-paper residue, failed reaction solids.[1][2][3]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.[1] Avoid metal containers to prevent potential catalysis.[1]
- Transfer: Transfer the solid using a non-sparking spatula.[1]
  - Scientist Note: If the powder is fine and dry, work in a fume hood to prevent inhalation (H335).[1]
- Labeling: Affix a hazardous waste tag.
  - Constituents: "**2-Hydroxy-3-methyl-5-nitrobenzaldehyde**" (Do not use abbreviations).[1][2][3]
  - Hazard Checkboxes: [x] Toxic [x] Irritant.[1][7]
- Secondary Containment: Place the sealed jar into a clear plastic bag or secondary bin to capture any exterior dust.

Protocol B: Solution Waste (Reaction Mixtures)

Applicable for: Mother liquors, washes.[1][2][3]

- Solvent Compatibility Check: Ensure the solvent stream is compatible.[1]
  - Compatible: Acetone, Ethanol, Ethyl Acetate, Dichloromethane.[1]
  - Incompatible: Aqueous basic waste (pH > 9).[1]
- Dilution (Optional but Recommended): If the concentration is high (>10%), dilute with a combustible solvent (e.g., Acetone) to lower the energy density of the solution before storage.[1]
- Segregation: Pour into the appropriate carboy:

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- Stream A (Halogenated): If DCM/Chloroform was used.[1]
- Stream B (Non-Halogenated): If Acetone/Alcohols were used.[1]

- Venting: Ensure the waste cap is vented (or loosely tightened if permitted by local policy) for the first 24 hours if there is any risk of slow off-gassing from unreacted reagents.[1]

Emergency Contingencies: Spill Response

In the event of a spill, speed and containment are vital. Do not dry sweep, as friction can be hazardous with nitro compounds.[1]

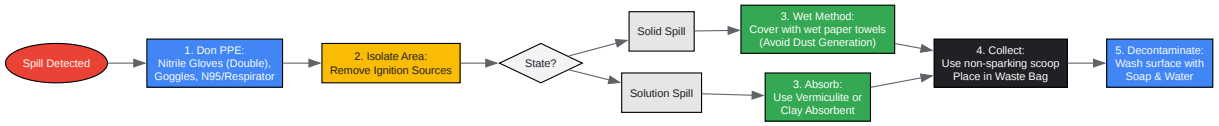

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Figure 2: Emergency spill cleanup workflow emphasizing dust suppression for solids.[1][2][3]

Regulatory Compliance (RCRA & EPA)

While **2-Hydroxy-3-methyl-5-nitrobenzaldehyde** is not explicitly listed on the EPA's P-list (acutely toxic) or U-list (toxic), it must be characterized by the generator (you).[1][2][3]

- Waste Code Determination:
  - Ignitability (D001): Unlikely for the solid, but possible if dissolved in flammable solvents.[1]
  - Reactivity (D003): While not typically explosive under standard conditions, the nitro group warrants treating it with "D003-like" caution.[1]
  - Toxicity: Due to the nitrobenzene substructure, it is prudent to manage it as Hazardous Chemical Waste.

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- Final Disposition: The only acceptable final disposal method is Chemical Incineration equipped with an afterburner and scrubber to handle nitrogen oxides (NOx) generated during combustion.

References

- National Center for Biotechnology Information (2023).PubChem Compound Summary for CID 120355, **2-Hydroxy-3-methyl-5-nitrobenzaldehyde**.[1][2][3] Retrieved from [Link][1][3]
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[1] Retrieved from [Link][1][3]
- US Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes.[1] Retrieved from [Link]

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Sources

- 1. 2-Hydroxy-5-methoxy-3-nitrobenzaldehyde | C8H7NO5 | CID 522218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 3. Waste Code [rcrainfo.epa.gov]
- 4. fishersci.com [fishersci.com]
- 5. astechireland.ie [astechireland.ie]
- 6. carlroth.com [carlroth.com]
- 7. valsynthese.ch [valsynthese.ch]

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